

Comprehensive Structural Confirmation Guide: 4-[Methyl(4-methylphenyl)amino]benzaldehyde

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Compound of Interest

Compound Name:	4-[Methyl(4-methylphenyl)amino]benzaldehyde
CAS No.:	1456486-66-0
Cat. No.:	B2542843

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Executive Summary & Chemical Identity

Target Compound: **4-[Methyl(4-methylphenyl)amino]benzaldehyde** Formula: C₁₅H₁₅NO
Molecular Weight: 225.29 g/mol Key Application: Intermediate for hole-transport materials (OLEDs) and mechanofluorochromic dyes.

The Challenge: Synthesis of this asymmetric amine via Vilsmeier-Haack formylation often yields critical impurities—specifically the unreacted starting material (N-methyl-N-phenyl-p-toluidine) and the regioisomer (ortho-formylation). Standard "Certificate of Analysis" checks often miss the subtle NMR splitting differences between the para (target) and ortho isomers. This guide provides a definitive protocol to differentiate the target from these "alternatives."

Comparative Analysis: Target vs. Structural Alternatives

To ensure "Product Performance" (defined here as structural purity and suitability for optoelectronic applications), one must rigorously compare the analytical signatures of the target against its common synthesis byproducts.

Table 1: Structural Differentiation Matrix

Feature	Target Product (Para-isomer)	Alternative A (Starting Material)	Alternative B (Ortho-isomer)	Alternative C (Bis-tolyl analog*)
Structure	Aldehyde para to Nitrogen	No Aldehyde group	Aldehyde ortho to Nitrogen	Two Tolyl rings (Symmetric)
¹ H NMR (-CHO)	Singlet, ~9.70– 9.80 ppm	Absent	Singlet, ~10.1– 10.3 ppm (Deshielded)	Singlet, ~9.70– 9.80 ppm
¹ H NMR (Aromatic)	AA'BB' System (Symmetric substitution)	Complex Multiplet	ABCD System (Asymmetric)	AA'BB' (Simplified)
¹ H NMR (Methyls)	2 distinct singlets (N-Me, Ar-Me)	2 distinct singlets	2 distinct singlets	1 N-Me, 2 Equivalent Ar-Me
HRMS (m/z)	226.12 [M+H] ⁺	198.12 [M+H] ⁺	226.12 [M+H] ⁺	302.15 [M+H] ⁺
IR (C=O)	Strong band ~1690 cm ⁻¹	Absent	Strong band ~1680 cm ⁻¹ (H- bonding)	Strong band ~1690 cm ⁻¹

*Note: Alternative C (CAS 42906-19-4) is a common purchasing error due to naming similarity. It contains two p-tolyl groups instead of one phenyl and one p-tolyl group.

Self-Validating Experimental Protocols

Protocol A: High-Resolution ¹H NMR Confirmation

Causality: ¹H NMR is the only method capable of definitively distinguishing the target from the ortho-isomer based on coupling constants and symmetry.

Materials:

- Solvent: DMSO-d₆ (preferred for aldehyde stability) or CDCl₃.[\[1\]](#)
- Internal Standard: TMS (0.00 ppm).[\[1\]](#)
- Instrument: 400 MHz or higher.

Step-by-Step Workflow:

- Sample Prep: Dissolve 10 mg of product in 0.6 mL DMSO-d₆. Ensure complete dissolution to prevent line broadening.
- Acquisition: Run standard proton sequence (16 scans).
- Critical Validation Checks (The "Fingerprint"):
 - Region 1 (9.7–9.8 ppm): Confirm presence of 1H singlet (Aldehyde). If absent → Starting Material.
 - Region 2 (6.5–7.8 ppm): Look for the AA'BB' pattern (two doublets, J ≈ 8.5–9.0 Hz) on the benzaldehyde ring.
 - Validation: If you see a complex 4-spin system (d, t, t, d) or unsymmetrical splitting, you have the Ortho-isomer.[\[2\]](#)
 - Region 3 (2.0–3.5 ppm): Integrate the methyl groups.
 - N-Methyl (~3.3 ppm): Integral = 3.0.
 - Ar-Methyl (~2.3 ppm): Integral = 3.0.
 - Validation: If Ar-Methyl integrates to 6.0 relative to N-Methyl (3.0), you have the Bis-tolyl impurity.

Protocol B: HPLC Purity Profiling

Causality: NMR is structural; HPLC is quantitative. This step quantifies the "performance" (purity) relative to hole-trapping impurities.

Method Parameters:

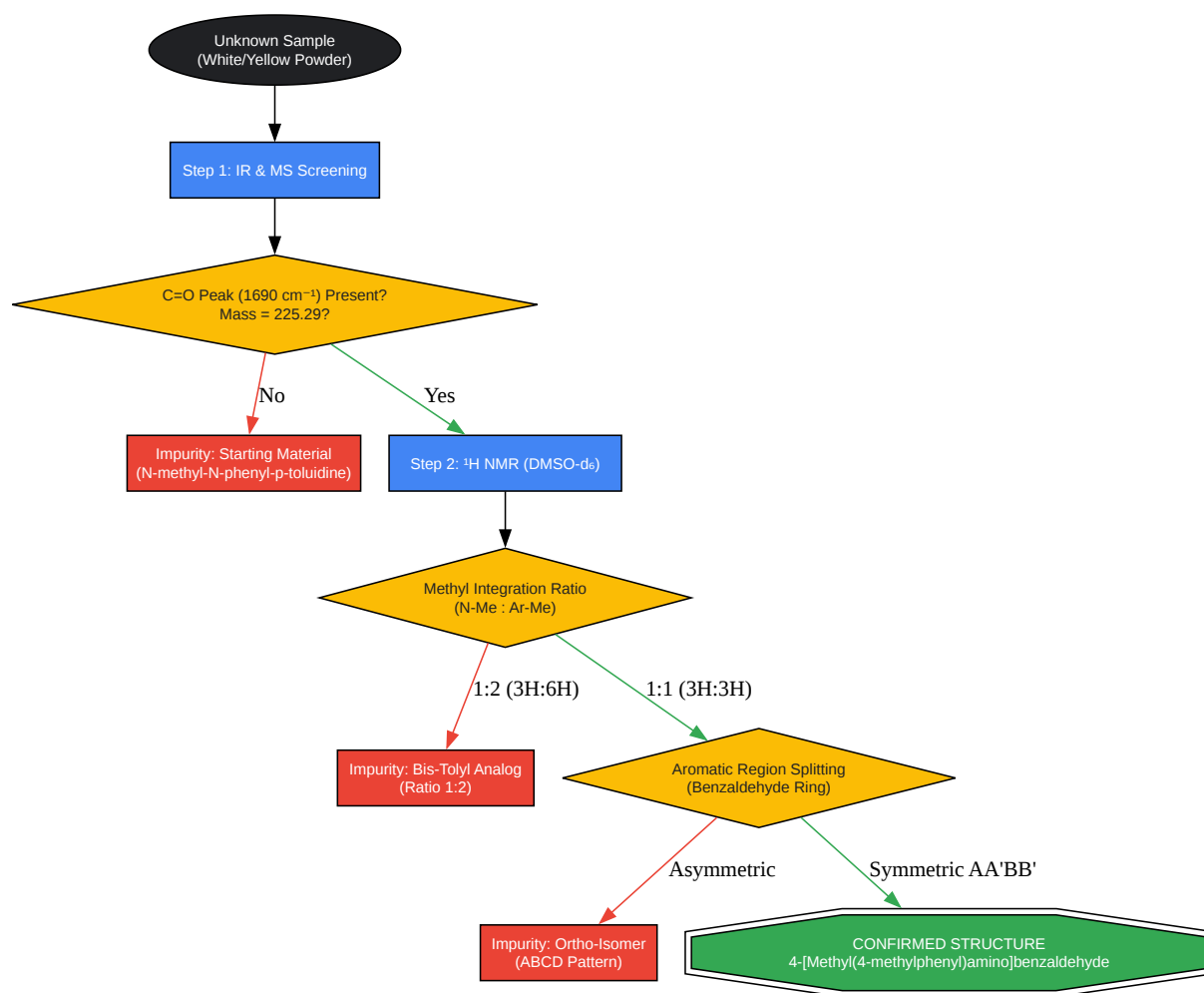
- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 4.6 x 100 mm, 3.5 μ m).^[2]
- Mobile Phase: A: Water (0.1% Formic Acid); B: Acetonitrile (0.1% Formic Acid).
- Gradient: 40% B to 90% B over 15 min.
- Detection: UV at 254 nm (aromatic) and 350 nm (n- π^* transition of conjugated aldehyde).

Interpretation:

- Target Retention Time (RT): Expect ~8–10 min.
- Impurity RTs:
 - Starting Material (Non-polar): Elutes after target (higher RT).
 - Carboxylic Acid derivative (Oxidation product): Elutes early (lower RT).

Visualizing the Confirmation Logic

The following diagram illustrates the decision tree for confirming the structure and identifying specific failure modes (impurities).

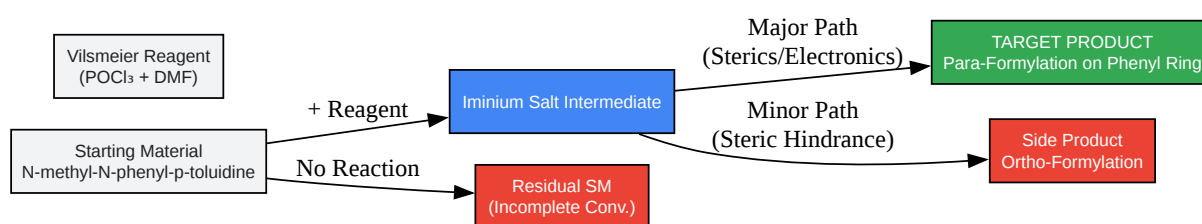


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Caption: Decision tree logic for differentiating the target compound from common synthetic impurities using spectral data.

Synthesis Pathway & Impurity Origins[4]

Understanding the synthesis mechanism (Vilsmeier-Haack) explains why specific impurities exist. This knowledge allows the researcher to anticipate contamination rather than just react to it.



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Caption: Vilsmeier-Haack pathway showing the origin of the target molecule versus regioisomeric impurities.

References

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